

KS99 dosage and administration guidelines

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Compound of Interest

Compound Name: KS99

Cat. No.: B608386

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Application Notes and Protocols for KS99

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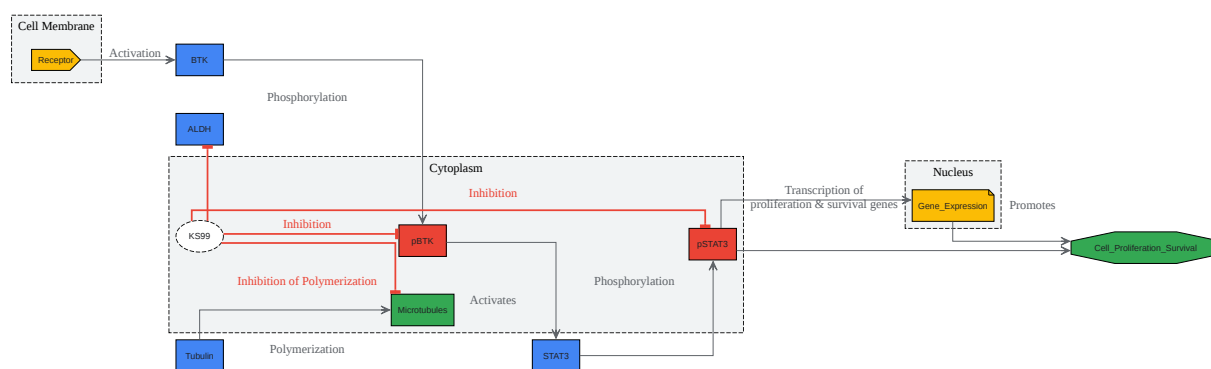
Introduction

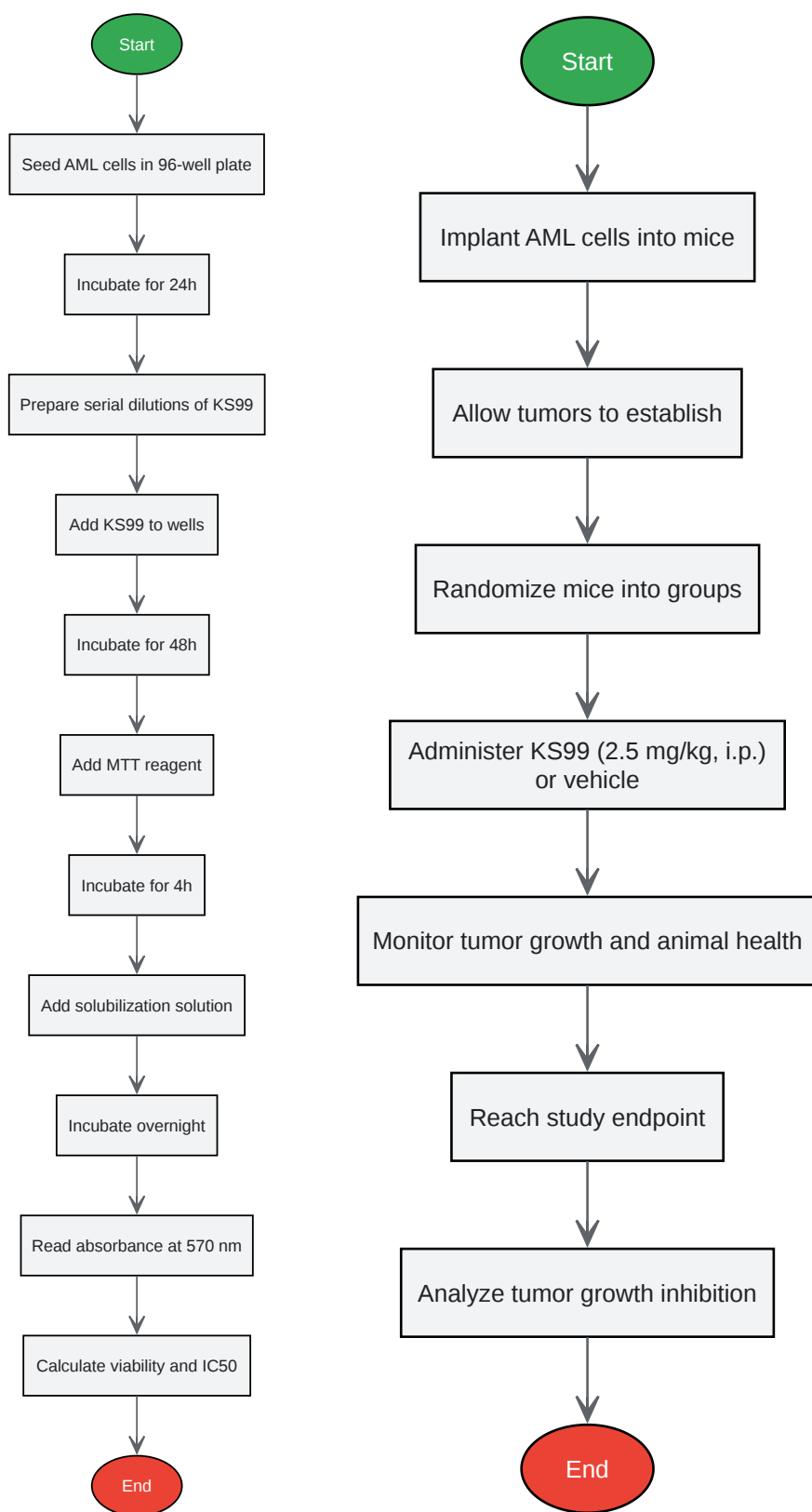
KS99 is a novel, potent, dual inhibitor of Bruton's tyrosine kinase (BTK) and tubulin polymerization.[1] An Isatin analog, **KS99** has demonstrated significant anti-cancer activity in preclinical studies, particularly in the context of Acute Myeloid Leukemia (AML).[2][3] These application notes provide a summary of the available preclinical data on **KS99** and detailed protocols for its use in in vitro and in vivo research settings.

Mechanism of Action

KS99 exerts its anti-leukemic effects by targeting key signaling pathways involved in cancer cell proliferation, survival, and drug resistance. The primary mechanism of action involves the inhibition of BTK and the disruption of microtubule dynamics. Furthermore, **KS99** has been shown to downregulate the phosphorylation of Signal Transducer and Activator of Transcription 3 (STAT3) and reduce the activity of Aldehyde Dehydrogenase (ALDH), a marker associated with leukemic stem cells.[2][3]

Signaling Pathway Diagram





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References

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- 2. In vivo AML xenograft models. [bio-protocol.org]
- 3. BestProtocols: Annexin V Staining Protocol for Flow Cytometry | Thermo Fisher Scientific - KR [thermofisher.com]
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